

# Ethyl 4-dimethylaminobenzoate CAS number and molecular structure

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Compound of Interest		
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An In-depth Technical Guide to Ethyl 4-dimethylaminobenzoate

**Ethyl 4-dimethylaminobenzoate**, a significant organic compound, is widely utilized across various scientific and industrial fields. This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals, detailing its chemical identity, properties, mechanisms of action, and key applications, with a focus on its role as a photoinitiator.

#### **Chemical Identification and Molecular Structure**

**Ethyl 4-dimethylaminobenzoate** is a benzoate ester characterized by a dimethylamino group substituted at the para (4) position of the benzene ring.[1][2][3] This structure is fundamental to its function, particularly in photopolymerization processes.

- CAS Number: 10287-53-3[1][2][4][5]
- Molecular Formula: C11H15NO2[2][4][5]
- Synonyms: Ethyl p-(dimethylamino)benzoate, EDAB, EDB, EDMAB, Parbenate, Quantacure EPD[2][4][6][7]
- Molecular Structure:
  - SMILES: CCOC(=O)c1ccc(cc1)N(C)C[5]



InChI Key: FZUGPQWGEGAKET-UHFFFAOYSA-N[5]

# **Physicochemical and Spectroscopic Properties**

The compound typically presents as a white to pale yellow crystalline powder.[1][5][7] Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Weight	193.24 g/mol	[4][7]
Appearance	White to cream or pale yellow crystalline powder	[1][5][7]
Melting Point	62-66 °C	[1][5][7]
Boiling Point	190-191 °C (at 14 mmHg)	[8]
Assay	≥98.5% - ≥99%	[5][7]
Storage Temperature	Store below +30°C	[1]
Solubility	Soluble in various organic solvents. The structure imparts both hydrophobic and polar characteristics.	[3]
Stability	Stable under standard conditions. Incompatible with strong acids, bases, oxidizing agents, and reducing agents.	[1][8]

# **Core Application: Photoinitiation**

**Ethyl 4-dimethylaminobenzoate** (EDAB) is most prominently used as a photoinitiator, specifically as a tertiary amine synergist or co-initiator, in UV and LED-curable systems.[1][7]

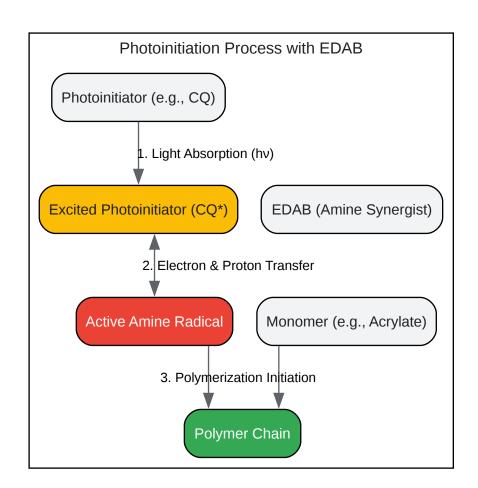
#### **Mechanism of Action**

EDAB functions effectively in combination with Norrish Type II photoinitiators, such as camphorquinone (CQ), which is common in dental applications.[1][7][8] The process



significantly mitigates oxygen inhibition, a common issue in free-radical polymerization. The general mechanism involves:

- Excitation: The primary photoinitiator (e.g., Camphorquinone) absorbs UV/visible light and is promoted to an excited state.
- Electron Transfer: The excited photoinitiator interacts with EDAB. An electron is transferred from the nitrogen atom of the amine in EDAB to the excited photoinitiator.
- Proton Transfer: Subsequently, a proton is abstracted from the carbon atom adjacent to the nitrogen on the EDAB molecule.
- Radical Formation: This two-step process results in the formation of an active amine radical,
   which then initiates the polymerization of monomers like acrylates.[7]



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Caption: Photoinitiation mechanism involving Ethyl 4-dimethylaminobenzoate (EDAB).

## **Applications in Research and Drug Development**

Beyond its primary role in industrial coatings and inks, **Ethyl 4-dimethylaminobenzoate** has specific applications relevant to the scientific and pharmaceutical communities.

- Dental Materials: It is a crucial component in dental composites, sealants, and adhesives.[1]
   [9] When combined with camphorquinone, it forms a photoinitiating system for the polymerization of resin monomers like Bis-GMA and TEGDMA.[10]
- Pharmaceutical Intermediate: The compound serves as an intermediate in the synthesis of various Active Pharmaceutical Ingredients (APIs).[1][6]
- Biomedical Applications: It is employed as a photoinitiator in cell encapsulation techniques, where biocompatible hydrogels are polymerized to entrap cells for therapeutic purposes.[1]
   [8]
- Specialty Materials: EDAB is instrumental in synthesizing high-efficiency photosensitive materials for advanced applications like photoelectric conversion devices and in formulations for UV radiation protection.[11]

# Experimental Protocols General Protocol for Photopolymerization of a Dental Resin Composite

This protocol is a generalized methodology based on literature describing the use of EDAB in experimental dental resins.[9][10]

- Resin Formulation: Prepare a co-monomer resin base, typically by mixing Bis-GMA (bisphenol A-glycidyl methacrylate) and TEGDMA (triethylene glycol dimethacrylate) in a 1:1 or similar mass ratio.
- Initiator System Preparation:
  - Dissolve the primary photosensitizer, camphorquinone (CQ), into the monomer mixture at a concentration of approximately 0.5-1 mol%.

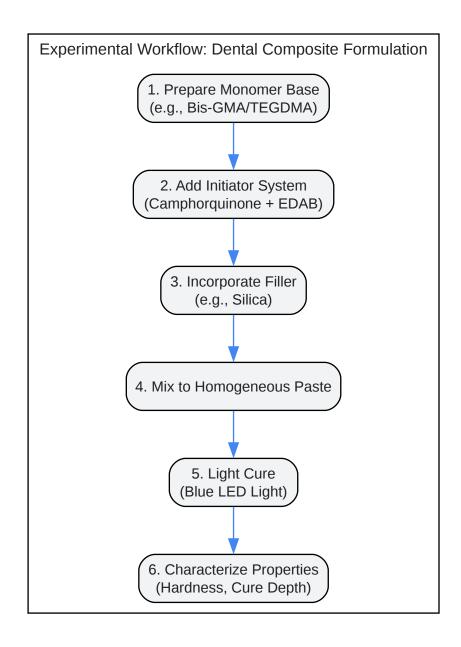
#### Foundational & Exploratory





- Add Ethyl 4-dimethylaminobenzoate (EDAB) as the co-initiator, typically at a
  concentration of 1-2 mol%.[10] Ensure complete dissolution, which may require gentle
  heating or mechanical stirring in a dark environment to prevent premature polymerization.
- Filler Addition: Incorporate an inorganic filler (e.g., silanized silica particles) into the resininitiator mixture, often at a high loading (e.g., 60 wt%), to form the final composite paste.[10]
- Curing/Polymerization:
  - Place the formulated resin composite into a mold or onto a substrate.
  - Expose the sample to a dental curing light source (typically a blue LED lamp with a wavelength range of 400-500 nm) for a specified duration (e.g., 20-40 seconds).
- Characterization: Evaluate the cured material for properties such as depth of cure, hardness, degree of conversion (using FTIR spectroscopy), and other relevant mechanical properties.
   [10]





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Caption: Workflow for preparing and testing a light-cured dental composite.

# Safety and Handling

**Ethyl 4-dimethylaminobenzoate** requires careful handling due to its potential health and environmental effects.



Hazard Category	Description	Precautionary Statements
Health Hazards	H360FD: May damage fertility. May damage the unborn child.	P202: Do not handle until all safety precautions have been read and understood. P280: Wear protective gloves/protective clothing/eye protection/face protection. P308 + P313: IF exposed or concerned: Get medical advice/attention.
Environmental Hazards	H411: Toxic to aquatic life with long lasting effects.	P273: Avoid release to the environment. P391: Collect spillage.
Storage	Store locked up in a cool, dark, and well-ventilated area. Keep container tightly closed.	P405: Store locked up.

Data sourced from Merck Millipore and Sigma-Aldrich safety information.[4]

This guide consolidates the essential technical information on **Ethyl 4- dimethylaminobenzoate**, providing a foundation for its effective and safe use in research and development.

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